Establishing a Minimum Inhibitory Concentration (MIC) Assay for Tribrissen®

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Compound of Interest

Compound Name:	*Tribrissen*
CAS No.:	*39474-58-3*
Cat. No.:	*B1218950*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Tribrissen® is a potentiated sulfonamide antimicrobial agent, consisting of a combination of trimethoprim and sulfadiazine. This combination acts synergistically to inhibit the bacterial folic acid synthesis pathway at two different points, leading to a bactericidal effect.[1][2][3] The determination of the Minimum Inhibitory Concentration (MIC) is a fundamental in vitro method to quantify the susceptibility of a bacterial isolate to an antimicrobial agent. These application notes provide detailed protocols for establishing a robust and reliable MIC assay for **Tribrissen**® using both broth microdilution and agar dilution methods, primarily following the guidelines of the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).[4][5][6]

The synergistic action of trimethoprim and sulfadiazine results in a markedly lower MIC for the combination compared to the individual components.[7] It is crucial to perform susceptibility testing for **Tribrissen**® as resistance can emerge. The medium used for testing must be low in

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thymidine and thymine, as these substances can bypass the metabolic blockade of the drug combination.[8]

Data Presentation

The following table summarizes the quality control (QC) ranges for trimethoprim-sulfamethoxazole, which is often used as a surrogate for trimethoprim-sulfadiazine in clinical laboratories, against standard QC strains. Additionally, it provides a general overview of susceptible MIC ranges for common pathogens. The ratio of trimethoprim to sulfamethoxazole for testing is typically 1:19.[5][9]

Organism	QC Strain	Method	Antimicrobial Agent	QC MIC Range (µg/mL)	Susceptible MIC (µg/mL)
Escherichia coli	ATCC® 25922™	Broth Microdilution	Trimethoprim-Sulfamethoxazole (1:19)	0.5/9.5 - 4/76	≤2/38
Staphylococcus aureus	ATCC® 29213™	Broth Microdilution	Trimethoprim-Sulfamethoxazole (1:19)	0.12/2.28 - 1/19	≤2/38
Streptococcus pneumoniae	ATCC® 49619™	Broth Microdilution	Trimethoprim-Sulfamethoxazole (1:19)	0.25/4.75 - 2/38	≤0.5/9.5
Haemophilus influenzae	ATCC® 49247™	Broth Microdilution	Trimethoprim-Sulfamethoxazole (1:19)	0.03/0.57 - 0.25/4.75	≤0.5/9.5

Experimental Protocols

Protocol 1: Broth Microdilution MIC Assay

This method determines the MIC in a liquid medium using 96-well microtiter plates.

Materials:

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- **Tribrissen**® (Trimethoprim and Sulfadiazine) analytical grade powder
- Cation-Adjusted Mueller-Hinton Broth (CAMHB) with low levels of thymidine and thymine.[8] Alternatively, CAMHB supplemented with thymidine phosphorylase.
- 96-well sterile microtiter plates
- Bacterial cultures of test organisms and QC strains
- 0.5 McFarland turbidity standard
- Sterile saline or phosphate-buffered saline (PBS)
- Spectrophotometer
- Incubator (35 ± 2°C)

Procedure:

- Preparation of Antimicrobial Stock Solution:
  - Prepare a stock solution of **Tribrissen**® by dissolving trimethoprim and sulfadiazine in a suitable solvent (e.g., dimethyl sulfoxide for trimethoprim and a small amount of NaOH for sulfadiazine, then brought to volume with sterile distilled water) to a final concentration that is a multiple of the highest concentration to be tested. The standard ratio is 1 part trimethoprim to 19 parts sulfadiazine.[9]
- Preparation of Microtiter Plates:
  - Dispense 50 µL of CAMHB into each well of a 96-well plate.
  - Add 50 µL of the antimicrobial stock solution to the first well of each row to be tested.
  - Perform serial twofold dilutions by transferring 50 µL from the first well to the second, and so on, down the plate. Discard the final 50 µL from the last well. This will result in wells containing 50 µL of varying concentrations of the drug.
- Inoculum Preparation:

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- From a fresh (18-24 hour) culture plate, select several colonies of the test organism.
- Suspend the colonies in sterile saline or PBS.
- Adjust the turbidity of the suspension to match the 0.5 McFarland standard. This corresponds to approximately 1-2 x 10^8 CFU/mL.
- Dilute this suspension in CAMHB to achieve a final inoculum concentration of approximately 5 x 10^5 CFU/mL in the microtiter plate wells.

- Inoculation and Incubation:
  - Add 50 µL of the diluted bacterial suspension to each well of the microtiter plate, including a growth control well (containing no drug) and a sterility control well (containing no bacteria).
  - The final volume in each well will be 100 µL.
  - Incubate the plates at 35 ± 2°C for 16-20 hours in ambient air.
- Reading and Interpreting Results:
  - The MIC is the lowest concentration of the antimicrobial agent that completely inhibits visible growth of the organism as detected by the unaided eye.
  - The growth control well should show distinct turbidity. The sterility control should remain clear.

Protocol 2: Agar Dilution MIC Assay

This method involves incorporating the antimicrobial agent into an agar medium upon which the test organisms are inoculated.

Materials:

- **Tribrissen**® (Trimethoprim and Sulfadiazine) analytical grade powder
- Mueller-Hinton Agar (MHA) with low levels of thymidine and thymine.

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- Sterile petri dishes
- Bacterial cultures of test organisms and QC strains
- 0.5 McFarland turbidity standard
- Sterile saline or PBS
- Inoculum replicating device (e.g., Steers replicator)
- Incubator (35 ± 2°C)

Procedure:

- Preparation of Antimicrobial Stock Solution:
  - Prepare a stock solution as described in the broth microdilution protocol.
- Preparation of Agar Plates:
  - Prepare molten MHA and cool to 45-50°C in a water bath.
  - Prepare a series of twofold dilutions of the antimicrobial stock solution in sterile water.
  - Add 1 part of each antimicrobial dilution to 9 parts of molten agar to create a series of plates with the desired final concentrations of **Tribrissen**®.
  - Pour the agar into sterile petri dishes and allow them to solidify.
  - Include a drug-free control plate.
- Inoculum Preparation:
  - Prepare the bacterial inoculum as described in the broth microdilution protocol, adjusted to a 0.5 McFarland standard.
- Inoculation and Incubation:

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- Using an inoculum replicating device, spot-inoculate the surface of each agar plate with the bacterial suspensions. Each spot should contain approximately 1-2 x 10^4 CFU.
- Allow the inocula to dry before inverting the plates.
- Incubate the plates at 35 ± 2°C for 16-20 hours in ambient air.

- Reading and Interpreting Results:
  - The MIC is the lowest concentration of the antimicrobial agent that completely inhibits visible growth. A faint haze or a single colony at the inoculation spot is disregarded.
  - The growth on the drug-free control plate should be confluent.

Visualizations

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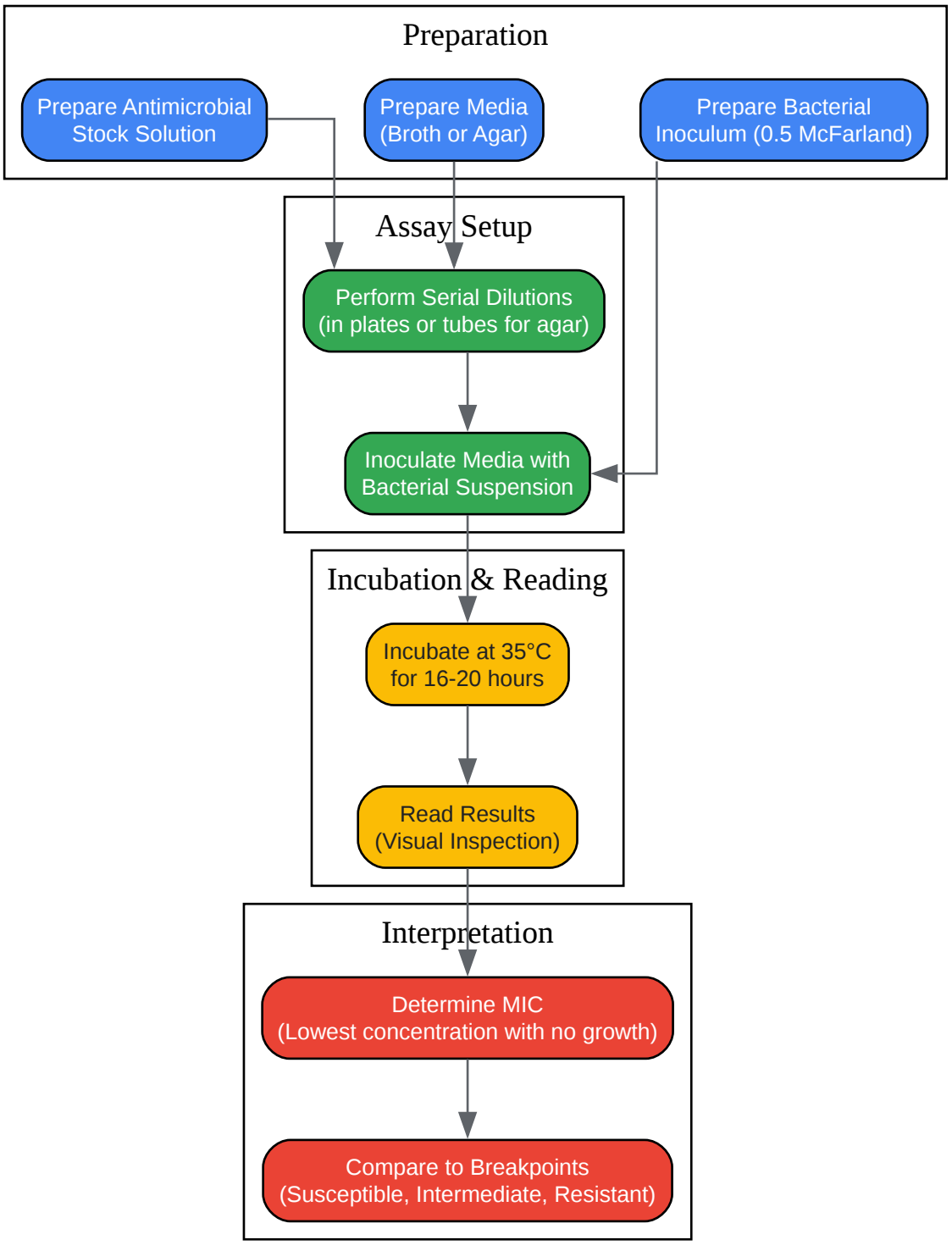

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Caption: Experimental workflow for determining the Minimum Inhibitory Concentration (MIC).

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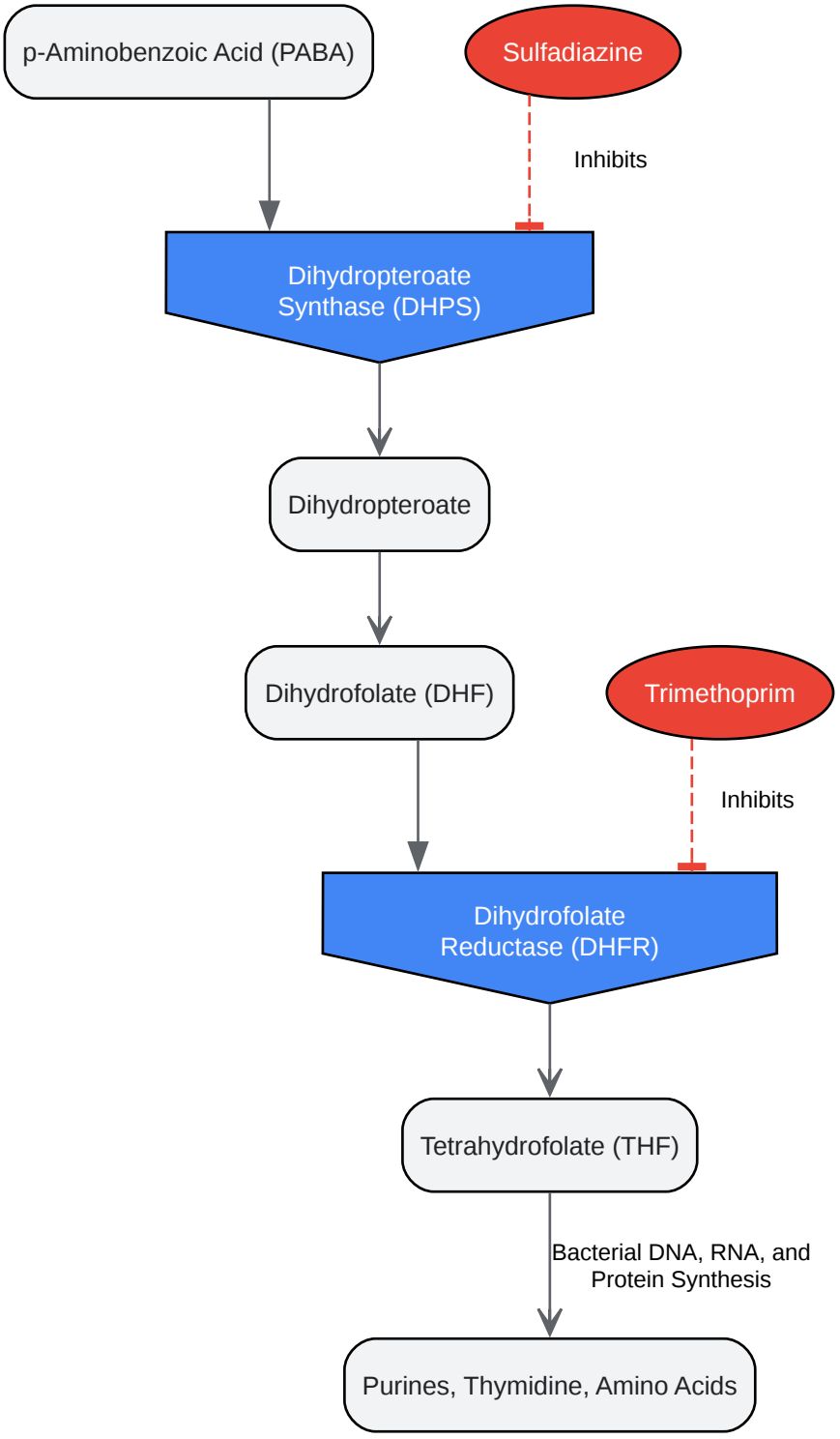

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Caption: Synergistic mechanism of action of **Tribrissen**® on the bacterial folic acid synthesis pathway.

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